

Application Notes: Tetramisole Hydrochloride in Veterinary Medicine

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Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

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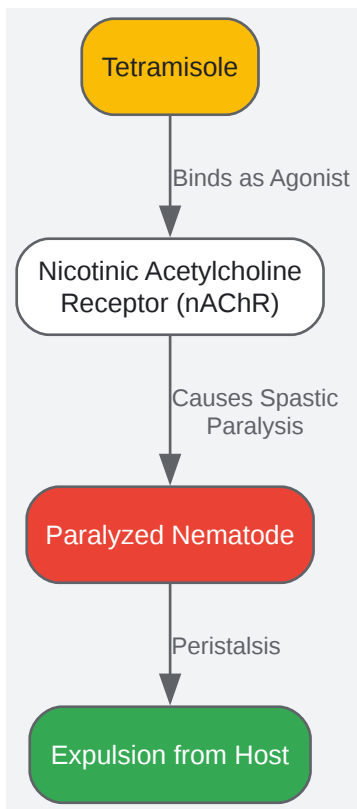
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Tetramisole hydrochloride is a broad-spectrum anthelmintic belonging to the imidazothiazole class. It is a racemic mixture, with its L-isomer, levamisole, being the primary source of its pharmacological activity. It is used to treat important nematode infections in livestock [1] [2].

Chemical and Pharmacological Profile

- **Chemical Name:** 6-Phenyl-2,3,5,6-tetrahydroimidazo[2,1-b][1,3]thiazole hydrochloride [1] [3].
- **Molecular Formula:** $C_{11}H_{13}ClN_2S$ [1] [4].
- **Mode of Action:** Tetramisole acts as an agonist at nicotinic acetylcholine receptors in the parasite's neuromuscular junction. This causes persistent activation of the receptors, leading to a spastic paralysis of the worm. The paralyzed worm is then unable to maintain its position in the host and is expelled through the gastrointestinal tract [1].
- **Isomerism:** It exists as a racemic mixture. The L-isomer (levamisole) is responsible for the anthelmintic and immunomodulatory effects, while the D-isomer is largely inactive [1].

The following diagram illustrates the neuromuscular mode of action of **tetramisole hydrochloride** against nematode parasites.



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Spectrum of Efficacy and Applications

Tetramisole hydrochloride is effective against a wide range of mature and immature nematodes in the gastrointestinal tract and lungs [2]. The table below summarizes its efficacy against key parasites in major livestock species.

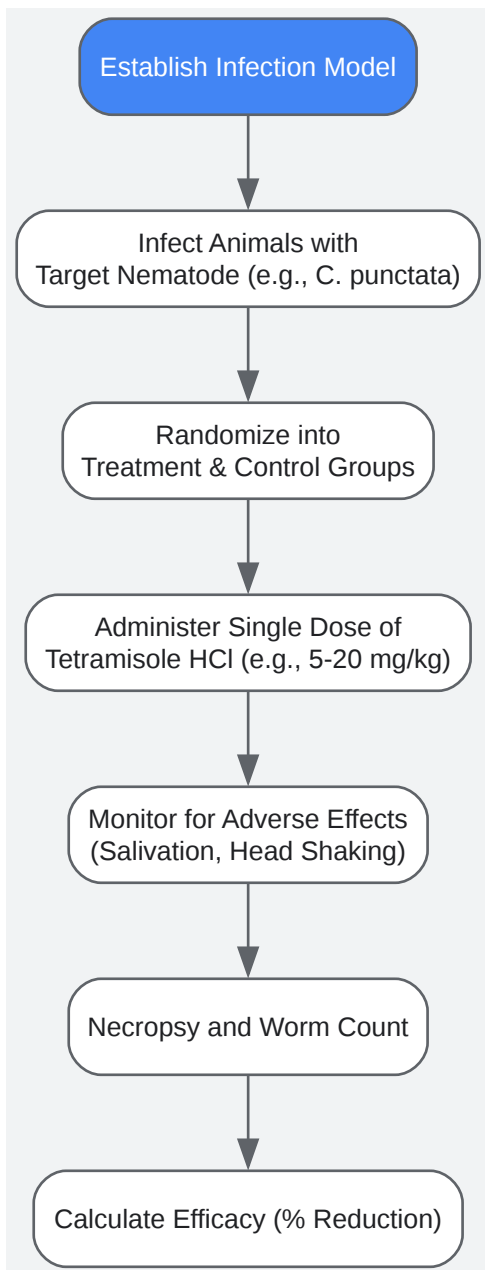
Table 1: Anthelmintic Efficacy of Tetramisole Hydrochloride in Livestock

Species	Target Parasites	Efficacy & Notes
Cattle & Sheep	Gastrointestinal nematodes (e.g., <i>Cooperia punctata</i>), Lungworms (e.g., <i>Dictyocaulus filaria</i> , <i>D. viviparus</i>) [2] [5]	Highly effective at oral doses of 5-20 mg/kg. A dose of 10 mg/kg eliminated 82-94% of mature and immature <i>D. filaria</i> [2].

Species	Target Parasites	Efficacy & Notes
Goats	Gastrointestinal nematodes, <i>Dictyocaulus filaria</i> [2]	Effective at 15 mg/kg for most nematodes (except <i>Trichuris</i>). A lower dose of 10 mg/kg is sufficient for <i>D. filaria</i> [2].
Pigs	Gastrointestinal nematodes, <i>Metastrongylus</i> spp. (lungworms) [1] [2]	Effective at a dose of 15-40 mg/kg [2].
Poultry	<i>Ascaridia galli</i> , <i>Heterakis gallinarum</i> , <i>Capillaria obsignata</i> [2]	A higher dose of 40 mg/kg (oral or injectable) is typically required [2].
Dogs	<i>Toxascaris</i> , <i>Toxocara</i> , <i>Uncinaria</i> spp. [2]	Exhibits high activity at an oral dose of 20 mg/kg [2].

Experimental Protocol for Efficacy and Safety Testing

This protocol outlines a general methodology for evaluating the efficacy and safety of **tetramisole hydrochloride** in experimentally infected ruminants, based on established research models [2] [5].



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A. Animal Model and Infection

- Use animals (e.g., dairy calves, sheep) confirmed to be free of the target nematode prior to the study [5].
- Experimentally infect animals with a known number of infective larvae (L3) of the target parasite, such as *Cooperia punctata* for cattle or *Dictyocaulus filaria* for sheep and goats [2] [5].
- Allow the infection to establish for a predetermined period (e.g., 3-4 weeks).

B. Treatment Groups and Drug Administration

- **Group 1 (Treatment):** Orally administer **tetramisole hydrochloride** as a single dose. The dose should be calculated based on body weight (e.g., 5, 10, 15 mg/kg) [2] [6].
- **Group 2 (Control):** Administer a placebo (e.g., sterile water or vehicle).
- Animals should be randomly allocated to groups. Administration can be via oral drench, in feed, or through drinking water [1].

C. Safety and Tolerability Monitoring

- Closely observe animals for several hours post-administration for any adverse effects.
- Document signs such as increased salivation, head shaking, lethargy, or reduced appetite, which are potential indicators of overdosing or intolerance [6].

D. Efficacy Assessment and Data Analysis

- Perform necropsy on all animals a set number of days post-treatment (e.g., 7-14 days) to collect and count remaining worms from the abomasum, intestine, or lungs [5].
- Calculate the percentage reduction in worm burden in the treated group compared to the control group using the formula: **Efficacy (%) = [1 - (Mean worm count treatment group / Mean worm count control group)] × 100** [2].

Safety, Regulatory, and Environmental Considerations

- **Animal Safety:** The drug is generally well-tolerated at therapeutic doses [2]. Side effects are typically mild and may include neurological signs (e.g., head shaking) or gastrointestinal upset, often associated with overdosing [6]. It should be used with caution in animals with liver or kidney dysfunction or under significant stress [6].
- **Regulatory Status:** As of the search results, tetramisole is **not approved** for use in veterinary medicine in the UK and the European Union [1]. Its use in food-producing animals is restricted in some regions due to concerns about residues in meat, milk, or eggs [7].
- **Environmental Impact:** The substance may enter the environment via the faeces of treated animals. Published data on its environmental fate (e.g., soil degradation DT₅₀) was not available in the search results, indicating an area that requires further study [1].

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